

Amorolfine Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Amorolfine hydrochloride*

CAS No.: *106614-68-0*

Cat. No.: *B1140597*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **amorolfine hydrochloride**, a broad-spectrum antifungal agent. This document details its chemical properties, mechanism of action, in vitro and clinical efficacy, and pharmacokinetic profile. It is intended to serve as a valuable resource for professionals in the fields of mycology, dermatology, and drug development.

Chemical Identity and Properties

Amorolfine hydrochloride is a synthetic morpholine derivative with potent antifungal activity.

[1]

Property	Value	Reference
CAS Number	78613-38-4	[2][3]
Molecular Formula	C ₂₁ H ₃₅ NO · HCl	[2]
Molecular Weight	353.97 g/mol	[2]
IUPAC Name	(2R,6S)-2,6-dimethyl-4-[2-methyl-3-[4-(2-methylbutan-2-yl)phenyl]propyl]morpholine;hydrochloride	
Synonyms	Loceryl, Amorolfine, Curanail, Ro 14-4767/002	[2]
Appearance	White to almost white crystalline powder	
Solubility	Soluble in DMSO and ethanol; insoluble in water.	

Chemical Structure:

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Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Amorolfine's antifungal effect stems from its targeted disruption of the fungal cell membrane's integrity by inhibiting ergosterol biosynthesis.[1][2] Ergosterol is a vital component of the fungal cell membrane, analogous to cholesterol in mammalian cells, and is crucial for maintaining membrane fluidity and function.

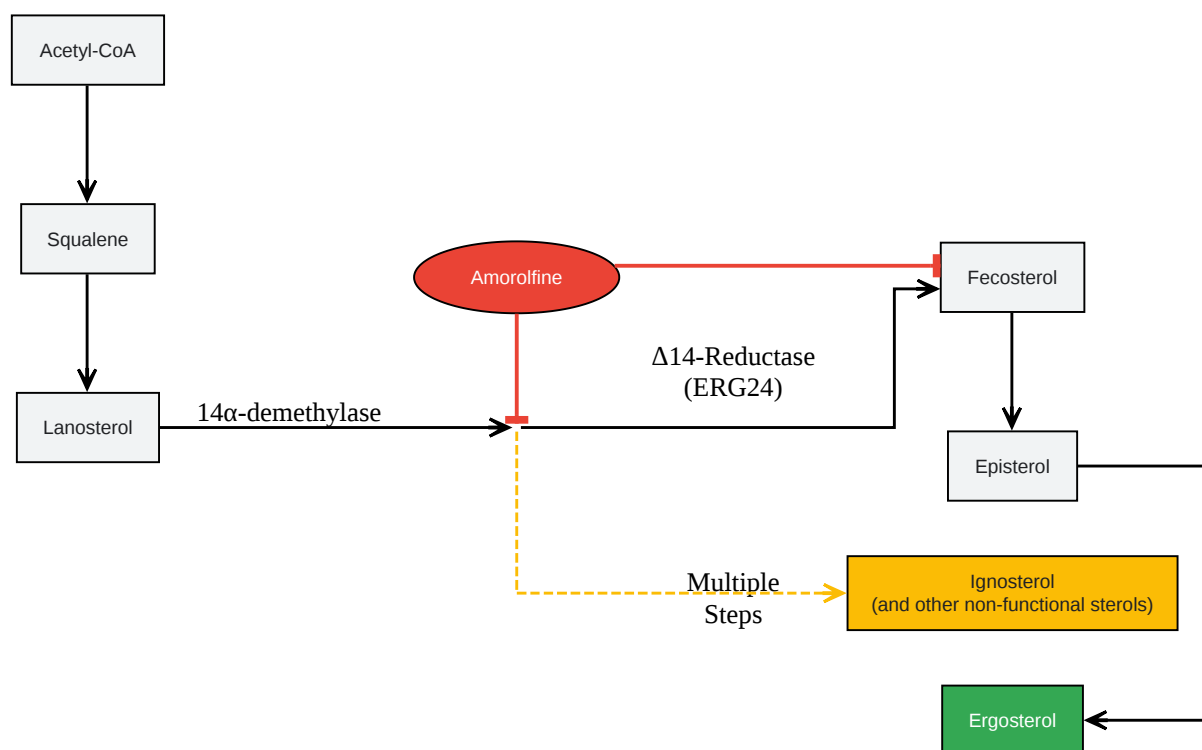
Amorolfine specifically inhibits two key enzymes in the later stages of the ergosterol biosynthesis pathway:

- $\Delta 14$ -Sterol Reductase (ERG24): This enzyme is responsible for the reduction of the C14-C15 double bond in sterol precursors.
- $\Delta 7$ - $\Delta 8$ Sterol Isomerase (ERG2): This enzyme catalyzes the isomerization of the C8-C9 double bond to the C7-C8 position.

The dual inhibition of these enzymes leads to a depletion of ergosterol in the fungal cell membrane and a simultaneous accumulation of non-functional, abnormal sterols, such as ignosterol.^[4] This alteration in the sterol composition disrupts the structure and function of the cell membrane, leading to increased permeability and ultimately, fungal cell death.

Signaling Pathway Diagram

The following diagram illustrates the ergosterol biosynthesis pathway and the points of inhibition by amorolfine.



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Caption: Ergosterol biosynthesis pathway and inhibition sites of amorolfine.

In Vitro Antifungal Activity

Amorolfine demonstrates a broad spectrum of activity against a wide range of pathogenic fungi, including dermatophytes, yeasts, and molds. Its in vitro efficacy is commonly quantified by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the drug that prevents visible growth of a microorganism.

Table 1: Minimum Inhibitory Concentration (MIC) of Amorolfine Against Various Fungal Species

Fungal Species	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
Dermatophytes				
Trichophyton rubrum	0.01 - 0.08	0.04	0.04	[2]
Trichophyton mentagrophytes	0.01 - 0.08	0.04	0.08	[2]
Epidermophyton floccosum	0.01 - 0.08	0.02	0.04	[2]
Yeasts				
Candida albicans	0.125 - 64	4	64	[2]
Candida parapsilosis	0.5 - 16	0.5	2	[2]
Molds				
Scopulariopsis spp.	0.5 - 4	-	-	[2]
Acremonium spp.	2 - 8	-	-	[2]
Aspergillus flavus	0.125 - 64	4	64	[2]

Clinical Efficacy

Amorolfine is primarily used in a 5% nail lacquer formulation for the topical treatment of onychomycosis, a fungal infection of the nails. Clinical studies have demonstrated its efficacy in achieving mycological and clinical cures.

Table 2: Clinical Efficacy of 5% Amorolfine Nail Lacquer in Onychomycosis

Study Type	Treatment Regimen	Mycological Cure Rate	Clinical Cure Rate	Reference
Randomized, open-label	Once weekly for 6 months	70.6%	46.0%	
Randomized, open-label	Twice weekly for 6 months	76.1%	54.2%	
Meta-analysis (combination therapy)	Amorolfine + systemic antifungal vs. systemic antifungal alone	Significantly higher with combination therapy	-	

Pharmacokinetics

Following topical application of the 5% nail lacquer, amorolfine penetrates the nail plate to reach the site of infection in the nail bed. Systemic absorption is very low.

Table 3: Pharmacokinetic Parameters of Amorolfine

Parameter	Finding	Reference
Systemic Absorption	Very low following topical application.	
Plasma Concentration	Below the detection limit of 0.5 ng/mL in patients treated for onychomycosis.	
Accumulation	No evidence of drug accumulation in the body after prolonged use.	

Experimental Protocols

Determining the mechanism of action of amorolfine involves demonstrating its inhibitory effect on ergosterol biosynthesis. While detailed, publicly available protocols for the specific enzyme

assays ($\Delta 14$ -reductase and $\Delta 7$ - $\Delta 8$ isomerase) are not readily available in the searched literature, the general approach involves analyzing the sterol composition of fungal cells after treatment with amorolfine.

General Protocol for Sterol Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the general steps to assess the impact of amorolfine on the fungal sterol profile.

1. Fungal Culture and Treatment:

- Culture the fungal species of interest in a suitable liquid medium to mid-logarithmic phase.
- Introduce **amorolfine hydrochloride** at various concentrations (e.g., sub-MIC, MIC, and supra-MIC) to the cultures. Include a solvent control (e.g., DMSO).
- Incubate the cultures for a defined period to allow for the drug to exert its effect.

2. Lipid Extraction:

- Harvest the fungal cells by centrifugation.
- Wash the cell pellet with sterile distilled water.
- Perform saponification (alkaline hydrolysis) of the fungal biomass to break down complex lipids and release sterols. This is typically done by heating the cells in an alcoholic potassium hydroxide solution.
- Extract the non-saponifiable lipids (containing the sterols) from the saponified mixture using an organic solvent such as n-hexane or petroleum ether.

3. Sterol Derivatization:

- To increase the volatility of the sterols for GC analysis, they are often derivatized. A common method is silylation to form trimethylsilyl (TMS) ethers.

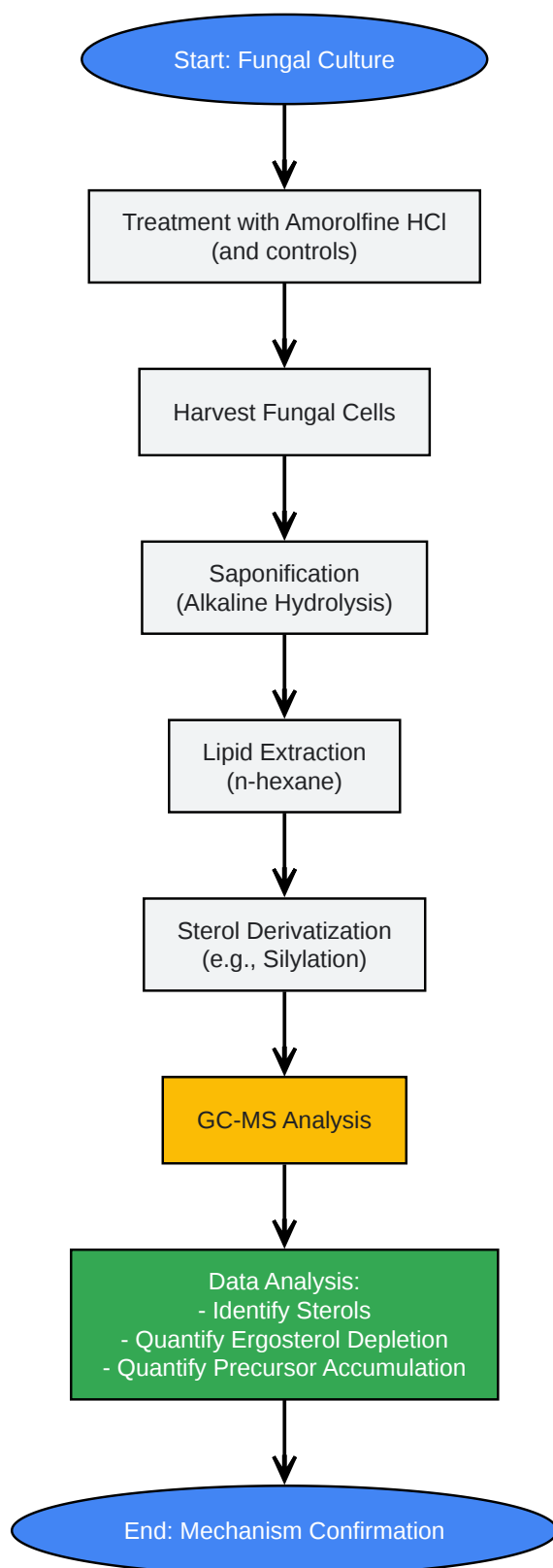
4. GC-MS Analysis:

- Inject the derivatized sterol extract into a gas chromatograph coupled with a mass spectrometer.
- Separate the different sterols based on their retention times on the GC column.

- Identify the sterols based on their mass spectra by comparing them to known standards and library data.
- Quantify the relative amounts of ergosterol and other accumulated sterol intermediates (e.g., ignosterol).

Expected Outcome: In amorolfine-treated samples, a dose-dependent decrease in the ergosterol peak and a corresponding increase in the peaks of precursor sterols, such as ignosterol, are expected compared to the control samples.

Experimental Workflow Diagram



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Caption: Workflow for analyzing the effect of amorolfine on fungal sterol biosynthesis.

Conclusion

Amorolfine hydrochloride is a well-characterized antifungal agent with a specific and potent mechanism of action against a broad range of fungi. Its efficacy, particularly in the topical treatment of onychomycosis, is supported by extensive in vitro and clinical data. The low systemic absorption of amorolfine contributes to its favorable safety profile. This technical guide provides researchers and drug development professionals with a solid foundation of information on **amorolfine hydrochloride**.

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